

Essential Safety and Handling Protocols for 3-[4-(Benzyloxy)phenyl]aniline

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Compound of Interest

Compound Name: 3-[4-(Benzyloxy)phenyl]aniline

Cat. No.: B112585

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-[4-(Benzyloxy)phenyl]aniline** (CAS No. 400744-34-5). Given that the health hazards of this specific material have not been fully investigated, a cautious approach is paramount. The following procedures are based on established best practices for handling aromatic amines, a class of compounds known for their potential toxicity.

Hazard Assessment

While specific toxicity data for **3-[4-(Benzyloxy)phenyl]aniline** is limited, it should be handled as a hazardous substance. Aromatic amines, as a class, can be irritating to the skin, eyes, and respiratory system.^[1] Some are toxic if swallowed, inhaled, or absorbed through the skin and may have long-term health effects, including being suspected carcinogens and mutagens.^[2]

Summary of Potential Hazards of Structurally Similar Aromatic Amines:

Hazard Statement	Classification
Toxic if swallowed, in contact with skin or if inhaled	Acute Toxicity
Causes serious eye damage/irritation	Eye Damage/Irritation
May cause an allergic skin reaction	Skin Sensitization
Suspected of causing genetic defects	Germ Cell Mutagenicity
Suspected of causing cancer	Carcinogenicity
Causes damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity
Very toxic to aquatic life with long-lasting effects	Hazardous to the Aquatic Environment

Note: This data is based on similar aromatic amines and should be used as a precautionary guide for **3-[4-(Benzyloxy)phenyl]aniline**.

Personal Protective Equipment (PPE)

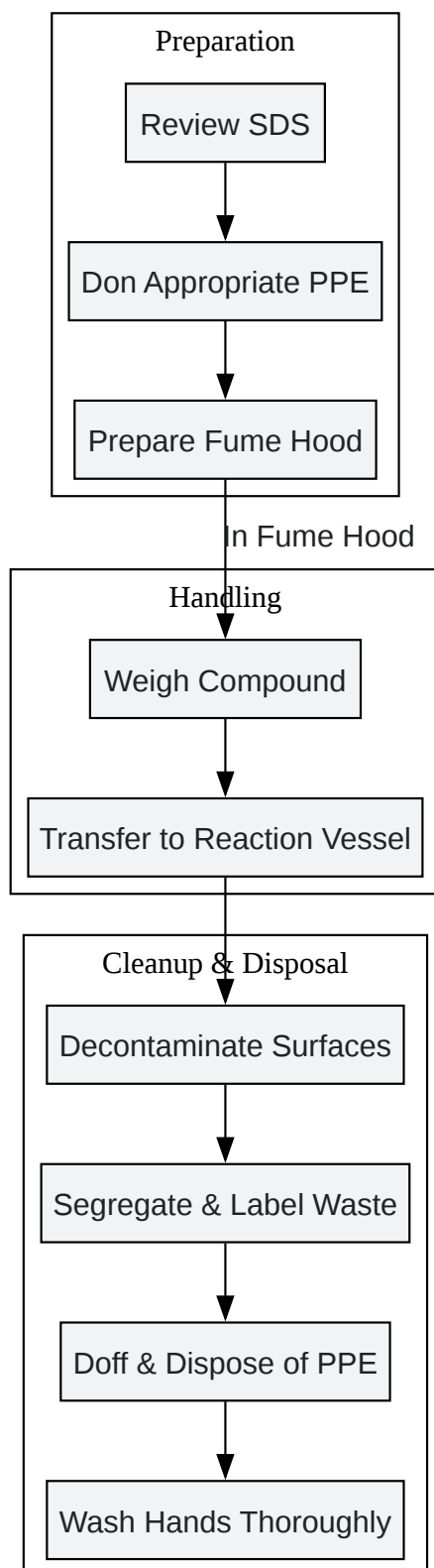
A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the required PPE for handling **3-[4-(Benzyloxy)phenyl]aniline**.

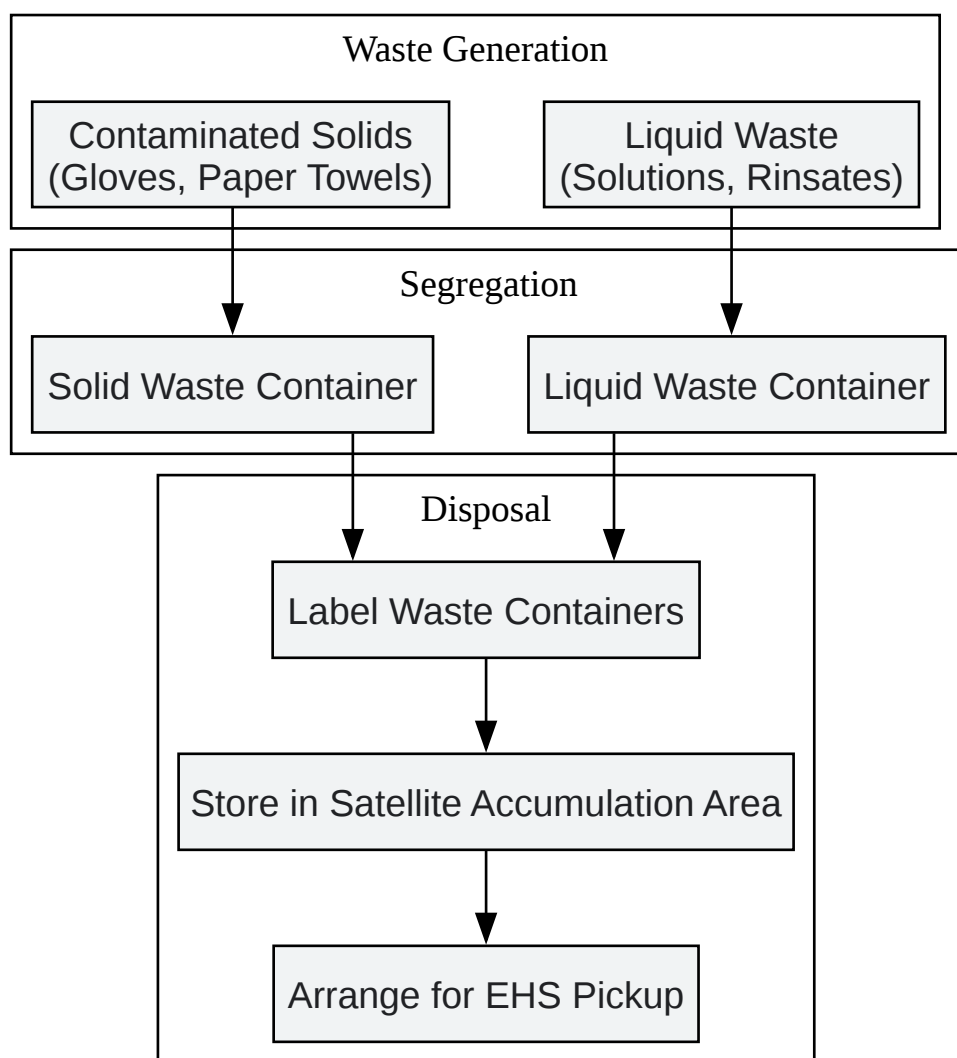
Body Part	Required PPE
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[3] Consider double-gloving.
Eyes/Face	Safety glasses with side shields or chemical splash goggles.[3][4] A face shield is required when there is a risk of splashing.
Body	A lab coat is mandatory. For larger quantities or tasks with a higher risk of exposure, chemical-resistant coveralls or an apron should be worn over the lab coat.[4][5]
Respiratory	Work should be conducted in a certified chemical fume hood to ensure adequate ventilation.[1] If a fume hood is not available or if airborne concentrations are unknown or exceed exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors must be used.[1][6]
Feet	Closed-toe shoes are required. For activities with a risk of spills, chemical-resistant shoe covers or boots should be worn.[3][5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-[4-(Benzyloxy)phenyl]aniline** will ensure a safe laboratory environment.

Experimental Workflow for Handling **3-[4-(Benzyloxy)phenyl]aniline**





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